

3'-sialyllactose vs sialic acid anti-inflammatory effects

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Compound Focus: 3'-Sialyllactose

CAS No.: 35890-38-1

Cat. No.: S574450

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Experimental Methodologies at a Glance

For researchers, understanding the experimental models used to generate this data is crucial. The table below outlines the key methodologies from the cited studies.

Study Focus	In Vitro Models	In Vivo Models	Key Readouts
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| Gut Health & Microbiota [1] [2] | - IPEC-J2 cells (intestinal epithelium)

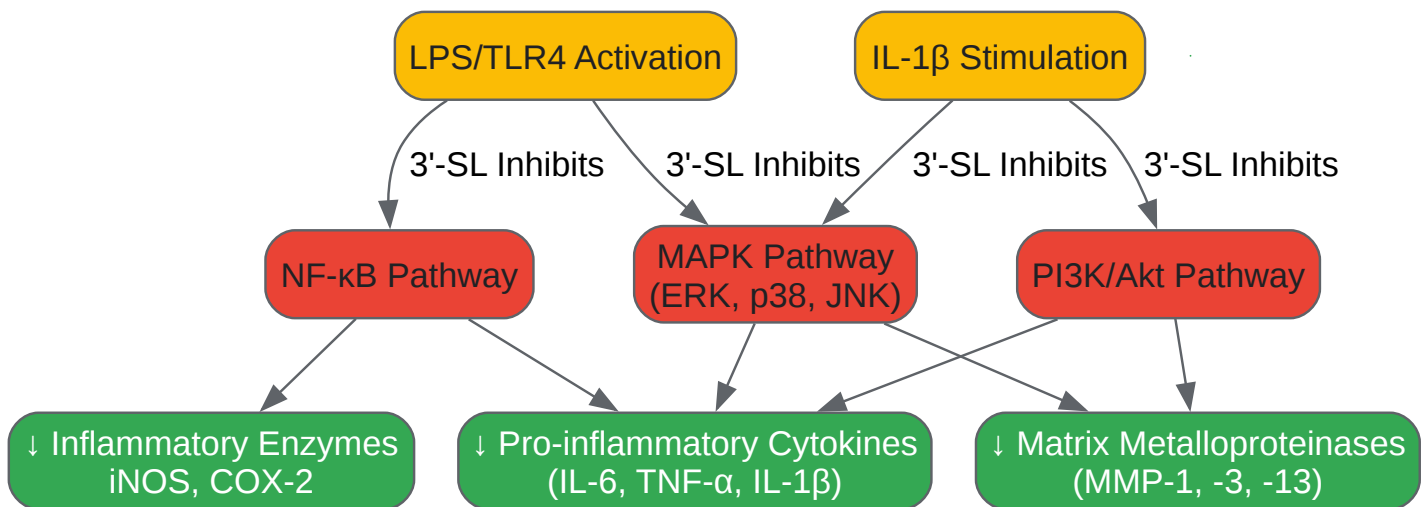
- *In vitro* fecal fermentation | - DSS-induced colitis in mice
- ETEC-challenged cell models | - SCFA (Acetate, Butyrate) levels
- Tight junction protein expression (ZO-1, Occludin)
- Cytokine levels
- Gut microbiota composition (16S rRNA sequencing) | | **Atherosclerosis [3]** | - RAW 264.7 macrophages
- THP-1 monocytes
- Human PBMCs
- Primary mouse BMDMs | - Atherosclerosis mouse model | - Inflammatory cytokine mRNA/protein (IL-1 β , IL-6, TNF)
- Transcriptome & histone acetylation analysis
- Plaque formation | | **Atopic Dermatitis [4]** | - Treg cell differentiation assays | - HDM/DNCB-induced atopic dermatitis in mice | - Ear thickness, histopathology

- Serum IgE & cytokines
- Treg cell population analysis | | **Osteoarthritis [5]** | - SW1353 chondrocytic cells (IL-1 β stimulated) | Not detailed in provided excerpts | - ROS & antioxidant enzyme levels
- Apoptosis markers (Bax/Bcl-2, TUNEL)
- MMPs & matrix synthesis proteins (Collagen II, Aggrecan)
- MAPK/PI3K/Akt/NF- κ B pathway activation (Western Blot) |

Mechanisms of Action: A Visual Guide

The anti-inflammatory effects of both compounds involve complex intracellular signaling pathways. The following diagrams summarize the key mechanisms revealed by the research.

3'-Sialyllactose (3'-SL) in Macrophages and Chondrocytes

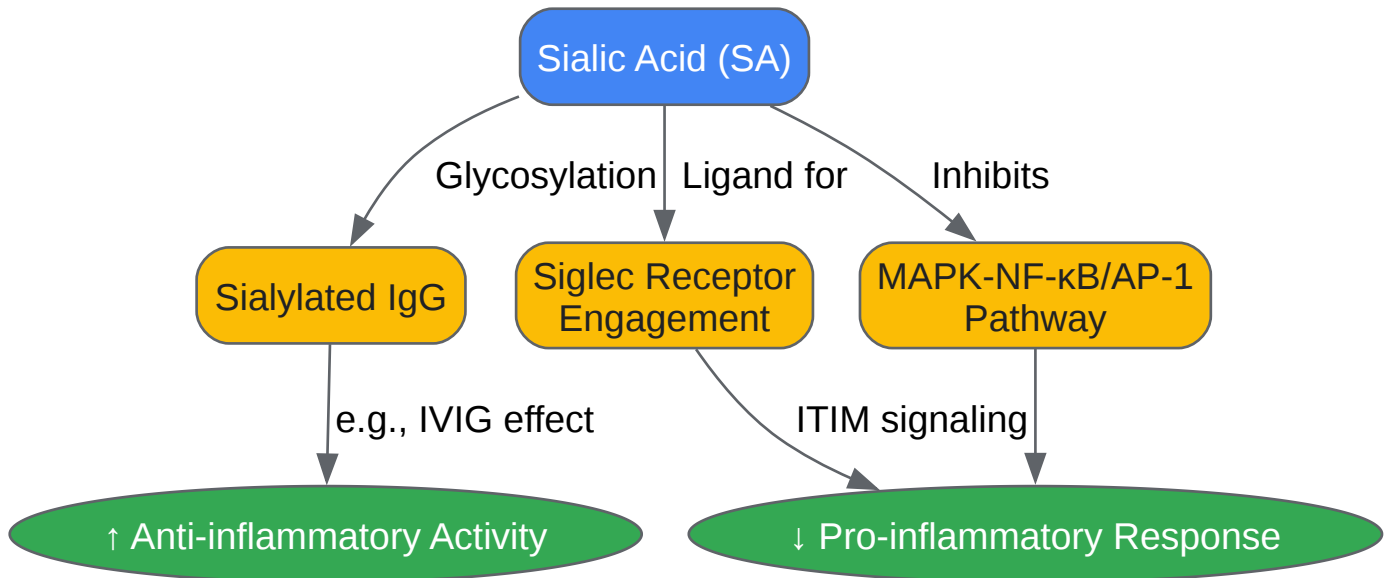


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This diagram illustrates how 3'-SL exerts its anti-inflammatory effects by simultaneously suppressing multiple key signaling pathways, leading to reduced production of inflammatory mediators and tissue-destructive enzymes.

Sialic Acid in Immune Regulation

Sialic acid's role is often linked to its presence on glycoproteins, where it can directly modulate immune receptor function.



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This chart shows that sialic acid can directly influence immune responses by modifying antibodies and engaging specific inhibitory receptors on immune cells.

Key Takeaways for Research and Development

- **Leverage 3'-SL for Prebiotic-Driven Therapies:** If your therapeutic goal involves shaping the gut microbiome to indirectly reduce systemic inflammation (e.g., in IBD, metabolic diseases), 3'-SL is the stronger candidate due to its documented prebiotic and synbiotic effects [2] [6].
- **Consider Sialic Acid for Direct Immunomodulation:** For applications targeting direct receptor-mediated immune signaling or aiming to increase the anti-inflammatory profile of biologics, sialic acid and its role in sialylation pathways are critically important [7] [8].
- **Choose Disease-Relevant Models:** The efficacy of each compound is highly context-dependent. 3'-SL shows great promise in gut, joint, and skin inflammation models, while sialic acid's direct effects are vital in vascular and systemic immunity.

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